

Navigating the Physicochemical Landscape of 2-Methyl-4-(methylsulfanyl)aniline: A Technical Guide

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Compound of Interest

Compound Name: 2-Methyl-4-(methylsulfanyl)aniline

Cat. No.: B3056989

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Disclaimer: Direct experimental data on the solubility and stability of **2-Methyl-4-(methylsulfanyl)aniline** is not readily available in published literature. This guide provides an in-depth analysis based on the physicochemical properties of its close structural analogs: 4-(methylsulfanyl)aniline, 2-(methylsulfanyl)aniline, and 4-(methylsulfonyl)aniline. The information herein serves as a robust estimation and a framework for experimental design.

Executive Summary

This technical guide is designed for researchers, scientists, and drug development professionals, offering a comprehensive overview of the anticipated solubility and stability characteristics of **2-Methyl-4-(methylsulfanyl)aniline**. By examining data from its structural analogs, this document provides a predictive assessment of its behavior in various solvent systems and under different environmental conditions. It includes detailed experimental protocols for determining these properties and visual workflows to guide laboratory investigations. The aim is to equip scientists with the necessary information to effectively handle, formulate, and analyze this compound in a research and development setting.

Physicochemical Properties of Structural Analogs

The physicochemical properties of a compound are fundamental to understanding its solubility and stability. The following table summarizes the known properties of key structural analogs of

2-Methyl-4-(methylsulfanyl)aniline. These analogs provide the basis for predicting the behavior of the target compound.

Property	4-(Methylsulfanyl)aniline[1]	2-(Methylsulfanyl)aniline[2]	4-(Methylsulfonyl)aniline[3][4][5][6]
CAS Number	104-96-1	2987-53-3	5470-49-5
Molecular Formula	C ₇ H ₉ NS	C ₇ H ₉ NS	C ₇ H ₉ NO ₂ S
Molecular Weight	139.22 g/mol	139.22 g/mol	171.22 g/mol
Appearance	Liquid	-	White to Almost white powder to crystal
Melting Point	-	-	135.0 to 139.0 °C
Boiling Point	272-273 °C	234 °C	-
Density	1.119 g/mL at 25 °C	1.111 g/mL	-
LogP (Octanol-Water Partition Coefficient)	1.8	-	-

Note: The properties of **2-Methyl-4-(methylsulfanyl)aniline** are expected to be influenced by the presence of both the methyl and methylsulfanyl groups. The methyl group will slightly increase lipophilicity, while the overall properties will be largely dictated by the aniline and methylsulfanyl moieties.

Predicted Solubility Profile

Based on the properties of its analogs, **2-Methyl-4-(methylsulfanyl)aniline** is anticipated to be a weakly basic compound with limited solubility in water and higher solubility in organic solvents. The aniline group provides a site for protonation in acidic solutions, which would enhance aqueous solubility at low pH. The methylsulfanyl group is relatively non-polar.

Expected Solubility:

- Aqueous Solutions: Low solubility in neutral water, with increased solubility in acidic conditions (e.g., dilute HCl) due to the formation of the anilinium salt.
- Polar Aprotic Solvents (e.g., DMSO, DMF, Acetonitrile): Good solubility is expected.
- Alcohols (e.g., Methanol, Ethanol): Good solubility is anticipated.
- Non-polar Solvents (e.g., Toluene, Hexane): Moderate to low solubility is expected.

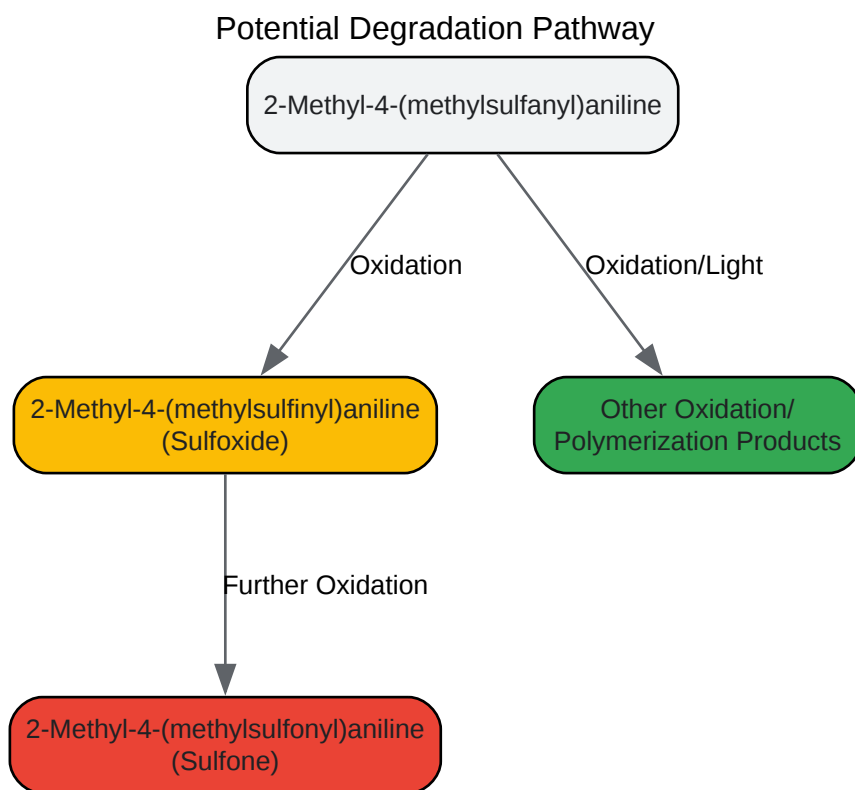
Stability Considerations and Potential Degradation Pathways

Aniline derivatives can be susceptible to oxidation and light-induced degradation. The methylsulfanyl group is also prone to oxidation.

Key Stability Factors:

- Oxidation: The primary degradation pathway is likely the oxidation of the methylsulfanyl group to the corresponding sulfoxide and then to the sulfone (4-(methylsulfonyl)aniline is a known stable compound).[7] The aniline moiety can also be susceptible to oxidation, potentially leading to colored degradation products.
- Light Sensitivity: Aromatic amines are often light-sensitive.[3] It is advisable to store **2-Methyl-4-(methylsulfanyl)aniline** and its solutions protected from light.
- pH: While solubility is enhanced at low pH, the stability might be compromised under strongly acidic or basic conditions over extended periods.
- Incompatibilities: Avoid strong oxidizing agents.[3]

Potential Degradation Pathway of **2-Methyl-4-(methylsulfanyl)aniline**



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Caption: Predicted oxidative degradation pathway.

Experimental Protocols

The following are generalized protocols for determining the solubility and stability of a compound like **2-Methyl-4-(methylsulfanyl)aniline**. These should be adapted based on the specific laboratory equipment and analytical techniques available.

Solubility Determination (Shake-Flask Method)

Objective: To determine the equilibrium solubility of the compound in various solvents.

Materials:

- **2-Methyl-4-(methylsulfanyl)aniline**
- Selected solvents (e.g., water, pH buffers, ethanol, DMSO)

- Scintillation vials or other suitable sealed containers
- Orbital shaker with temperature control
- Analytical balance
- HPLC with a suitable column (e.g., C18) and detector (e.g., UV)
- Centrifuge
- Volumetric flasks and pipettes

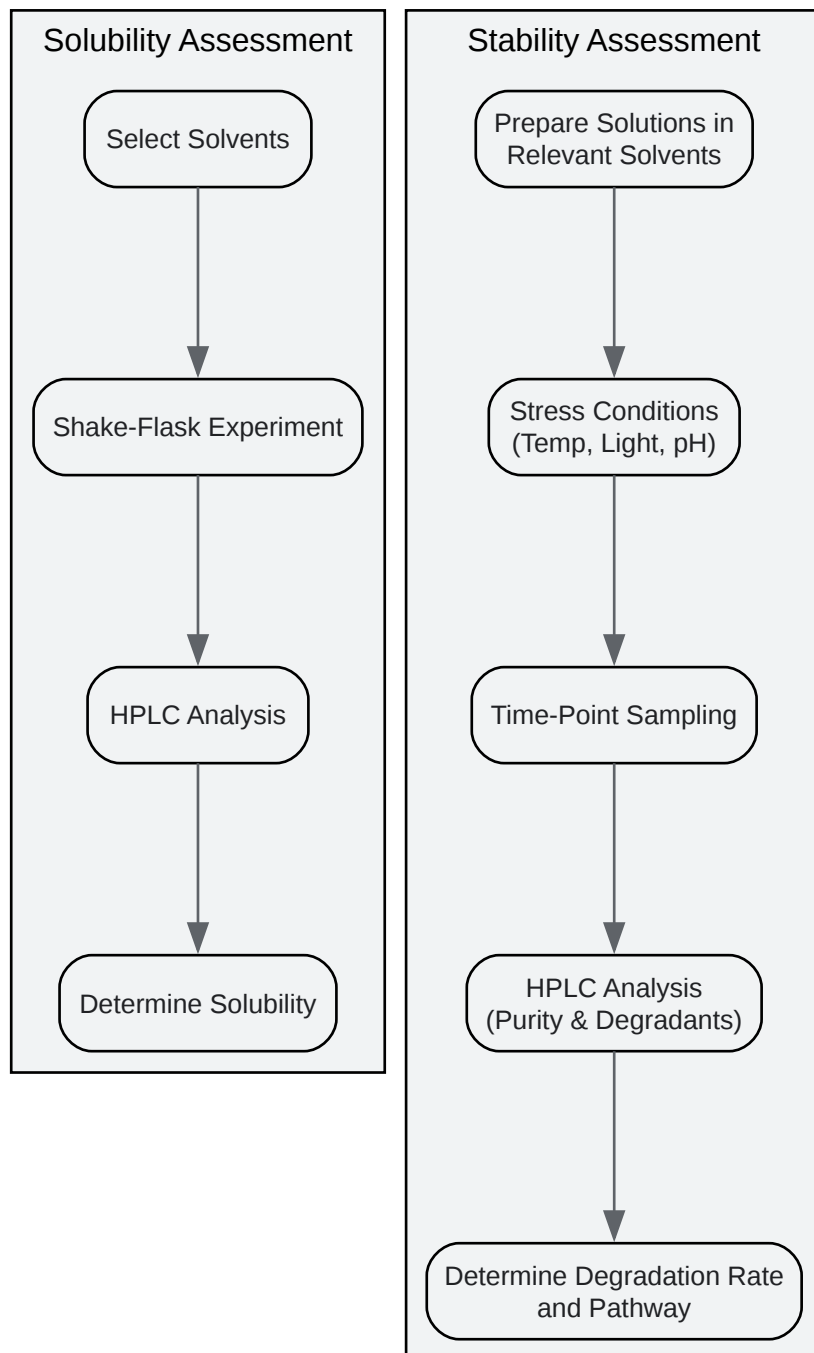
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **2-Methyl-4-(methylsulfonyl)aniline** to a known volume of each solvent in a sealed vial. The excess solid should be clearly visible.
 - Place the vials on an orbital shaker at a constant temperature (e.g., 25 °C).
 - Equilibrate for a set period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a short period to let the excess solid settle.
 - Centrifuge the vials to further separate the solid from the supernatant.
 - Carefully withdraw a known volume of the supernatant.
 - Dilute the supernatant with a suitable solvent (usually the mobile phase for HPLC analysis) to a concentration within the calibration range of the analytical method.
- Analysis:
 - Analyze the diluted samples by a validated HPLC method to determine the concentration of the dissolved compound.

- Prepare a calibration curve using standards of known concentrations.
- Calculation:
 - Calculate the solubility in the original solvent, taking into account the dilution factor.
Express the results in units such as mg/mL or mol/L.

Solubility and Stability Assessment Workflow

Solubility and Stability Assessment Workflow



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Caption: General workflow for solubility and stability.

Stability Assessment (Forced Degradation Study)

Objective: To evaluate the stability of the compound under various stress conditions.

Materials:

- **2-Methyl-4-(methylsulfanyl)aniline**
- Solutions of the compound in relevant solvents
- Temperature-controlled ovens
- Photostability chamber
- Acidic and basic solutions (e.g., 0.1 M HCl, 0.1 M NaOH)
- Oxidizing agent (e.g., 3% H₂O₂)
- HPLC with a photodiode array (PDA) detector for peak purity analysis

Procedure:

- Sample Preparation:
 - Prepare stock solutions of **2-Methyl-4-(methylsulfanyl)aniline** in a suitable solvent (e.g., acetonitrile/water).
 - For each stress condition, transfer an aliquot of the stock solution to a separate vial.
- Application of Stress Conditions:
 - Thermal Stress: Store vials at elevated temperatures (e.g., 40 °C, 60 °C) and a control at the intended storage temperature (e.g., 4 °C).
 - Photostability: Expose a solution to light in a photostability chamber according to ICH guidelines. Keep a control sample wrapped in aluminum foil.
 - Acid/Base Hydrolysis: Add an equal volume of 0.1 M HCl or 0.1 M NaOH to the sample solutions.
 - Oxidative Stress: Add a solution of H₂O₂ to the sample solution.

- Time-Point Analysis:
 - At specified time points (e.g., 0, 2, 4, 8, 24 hours, and then weekly), withdraw an aliquot from each vial.
 - Neutralize the acidic and basic samples before analysis.
 - Analyze the samples by a stability-indicating HPLC-PDA method.
- Data Evaluation:
 - Determine the percentage of the parent compound remaining at each time point.
 - Identify and, if possible, quantify any major degradation products.
 - Use the PDA detector to assess peak purity and to help in the identification of degradants.

Conclusion

While direct experimental data for **2-Methyl-4-(methylsulfonyl)aniline** is currently lacking, a robust understanding of its likely solubility and stability profile can be extrapolated from its structural analogs. It is predicted to have good solubility in organic solvents and limited, pH-dependent solubility in aqueous media. The primary stability concerns are oxidation of the methylsulfonyl group and potential photosensitivity. The experimental protocols and workflows provided in this guide offer a solid foundation for researchers to empirically determine the physicochemical properties of this compound, ensuring its effective use in drug discovery and development.

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